

N-cyclopropyl-2,4-dinitroaniline CAS number and molecular structure

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Compound of Interest

Compound Name: *N-cyclopropyl-2,4-dinitroaniline*

Cat. No.: *B1308477*

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Technical Guide: N-cyclopropyl-2,4-dinitroaniline

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **N-cyclopropyl-2,4-dinitroaniline**, including its chemical identity, molecular structure, and a detailed synthesis protocol. Due to the limited availability of experimental data for this specific compound in publicly accessible literature, representative data for the parent compound, 2,4-dinitroaniline, is provided for reference, alongside general information on the biological activity of the dinitroaniline class of compounds.

Chemical Identity and Molecular Structure

CAS Number: 31846-29-4

Molecular Formula: C₉H₉N₃O₄

Molecular Weight: 223.19 g/mol

Synonyms:

- N-cyclopropyl-N-(2,4-dinitrophenyl)amine

Molecular Structure:

The molecular structure of **N-cyclopropyl-2,4-dinitroaniline** consists of a cyclopropyl group attached to the amino group of a 2,4-dinitroaniline core.

Physicochemical Properties

Experimental physicochemical data for **N-cyclopropyl-2,4-dinitroaniline** is not readily available in the cited literature. The following table provides data for the closely related compound, 2,4-dinitroaniline (CAS: 97-02-9), to offer a general reference. It is important to note that the properties of **N-cyclopropyl-2,4-dinitroaniline** will differ due to the presence of the cyclopropyl group.

Table 1: Physicochemical Properties of 2,4-dinitroaniline (CAS: 97-02-9)

Property	Value	Reference
Appearance	Yellow to orange crystalline solid	[1]
Melting Point	176-180 °C	[1]
Boiling Point	Decomposes	[1]
Solubility in Water	0.6 g/L at 20 °C	[1]
Solubility in Organic Solvents	Soluble in ethanol, acetone, and dichloromethane	[1]
Density	1.61 g/cm ³	[1]

Synthesis of N-cyclopropyl-2,4-dinitroaniline

A reported synthesis of **N-cyclopropyl-2,4-dinitroaniline** achieves a high yield through the reaction of 2,4-dinitrobenzenesulfonic acid with cyclopropylamine.

Experimental Protocol

Materials:

- 2,4-dinitrobenzenesulfonic acid

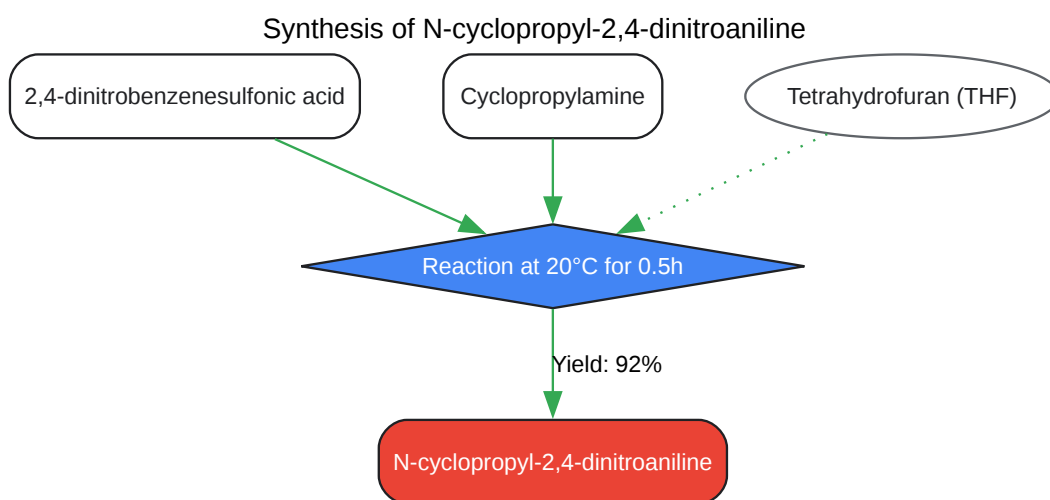
- Cyclopropylamine
- Tetrahydrofuran (THF)

Procedure:

- In a suitable reaction vessel, dissolve 2,4-dinitrobenzenesulfonic acid in tetrahydrofuran.
- To the stirred solution, add cyclopropylamine.
- Maintain the reaction mixture at 20 °C for 30 minutes.
- Upon completion of the reaction, the product, **N-cyclopropyl-2,4-dinitroaniline**, can be isolated and purified using standard laboratory techniques such as extraction and chromatography.

Reported Yield: 92%

Synthesis Workflow Diagram



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Caption: Workflow for the synthesis of **N-cyclopropyl-2,4-dinitroaniline**.

Biological Activity and Potential Applications

Specific biological activity data for **N-cyclopropyl-2,4-dinitroaniline** is not extensively documented in the available literature. However, the broader class of dinitroaniline compounds is well-studied and known for its biological effects, primarily as herbicides and antiparasitic agents.

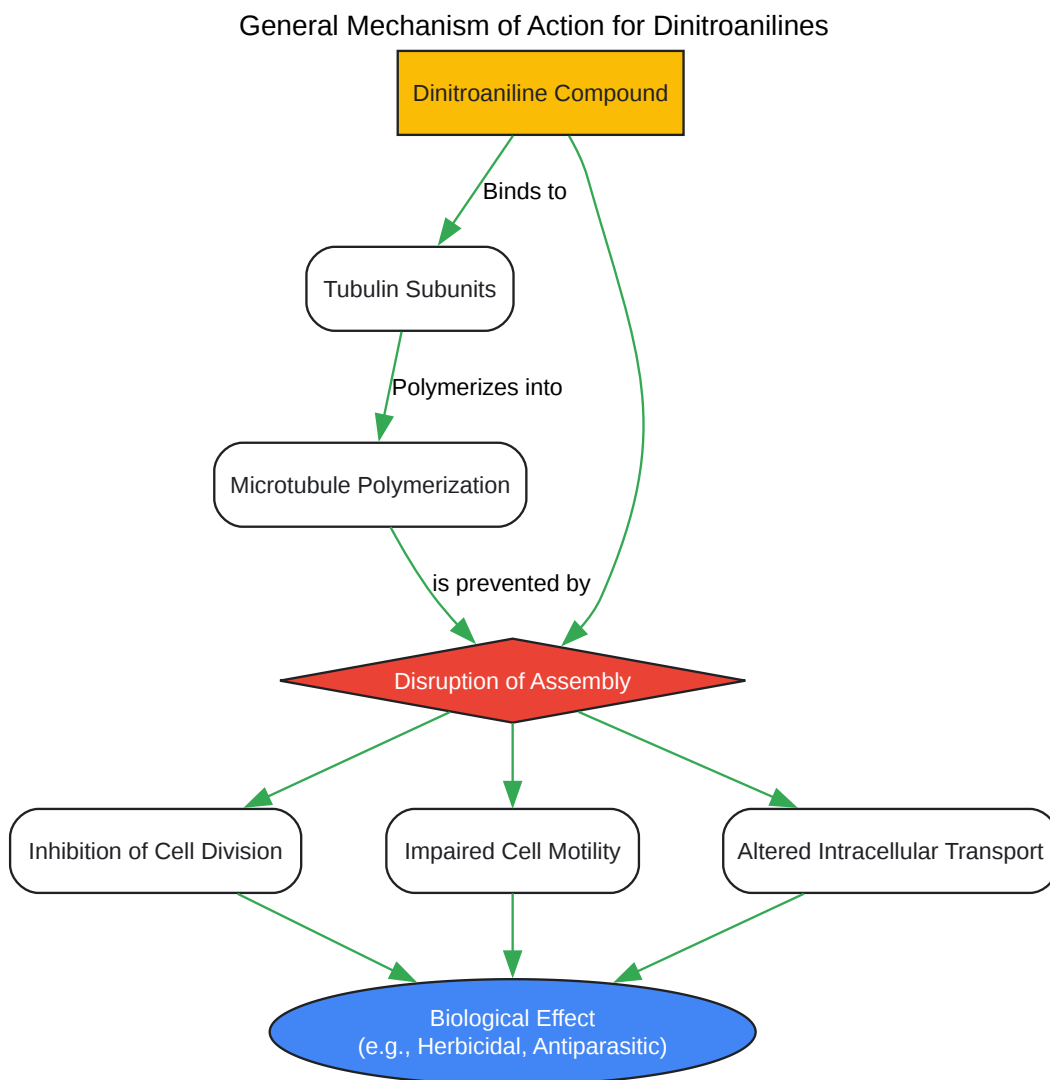
The primary mechanism of action for dinitroanilines involves the disruption of microtubule assembly. These compounds bind to tubulin, the protein subunit of microtubules, preventing their polymerization. This disruption of the cytoskeleton interferes with essential cellular processes such as cell division, cell motility, and intracellular transport.

Given this mechanism, **N-cyclopropyl-2,4-dinitroaniline** could potentially exhibit similar activities. The dinitroaniline scaffold is a subject of interest in drug development for:

- **Oncology:** As microtubule-targeting agents, similar to some established chemotherapy drugs.
- **Infectious Diseases:** For the treatment of parasitic infections caused by protozoa like *Leishmania*, *Trypanosoma*, and *Toxoplasma gondii*, where the parasite's tubulin may be selectively targeted.

Further research and specific biological assays would be required to determine the precise activity and potential therapeutic applications of **N-cyclopropyl-2,4-dinitroaniline**.

Logical Relationship of Dinitroaniline's General Mechanism of Action



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Caption: Logical diagram of the general mechanism of action for dinitroaniline compounds.

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References

- 1. researchgate.net [researchgate.net]
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